

# In-Depth Technical Guide: Physicochemical Properties of Boc-Phe(4-Br)-OH

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## Compound of Interest

Compound Name: **Boc-Phe(4-Br)-OH**

Cat. No.: **B613734**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core physicochemical data for N-tert-Butoxycarbonyl-4-bromo-L-phenylalanine, commonly abbreviated as **Boc-Phe(4-Br)-OH**. This compound is a crucial building block in peptide synthesis and drug discovery, valued for its role in creating modified peptides with enhanced biological activity or stability. The presence of the bromine atom on the phenyl ring offers a site for further chemical modification, making it a versatile reagent in medicinal chemistry.

## Physicochemical Data

The fundamental molecular properties of **Boc-Phe(4-Br)-OH** are summarized below. This data is essential for accurate experimental design, stoichiometric calculations, and analytical characterization.

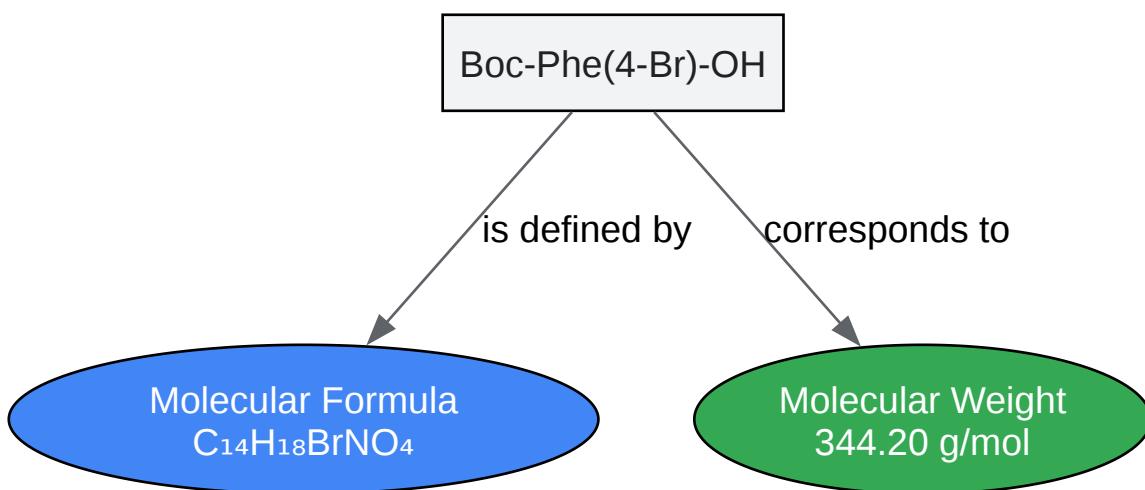
Parameter	Value	Citations
Molecular Formula	C <sub>14</sub> H <sub>18</sub> BrNO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	344.20 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	Boc-4-bromo-L-phenylalanine, Boc-L-Phe(4-Br)-OH	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	62129-39-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

While this guide focuses on the intrinsic properties of the molecule, any experimental use, such as incorporation into a peptide sequence, would typically follow standard solid-phase peptide synthesis (SPPS) protocols. The tert-butoxycarbonyl (Boc) protecting group is acid-labile and is removed using an acid such as trifluoroacetic acid (TFA) to allow for the formation of a peptide bond with the next amino acid in the sequence.

## Conceptual Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental identifiers.



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Caption: Conceptual flow from chemical name to its molecular formula and weight.

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## References

- 1. Boc-Phe(4-Br)-OH = 98.0 62129-39-9 [sigmaaldrich.com]

- 2. scbt.com [scbt.com]
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- 4. peptide.com [peptide.com]
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